

A Technical Guide to Tetradecane as a Volatile Organic Compound

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Compound of Interest

Compound Name: Tetradecane

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This document provides a comprehensive technical overview of **n-tetradecane** (C₁₄H₃₀), a straight-chain alkane, with a specific focus on its classification and characteristics as a Volatile Organic Compound (VOC). It covers its physicochemical properties, environmental significance, toxicological profile, and standard analytical methodologies.

Introduction to Tetradecane

Tetradecane, a colorless liquid at room temperature, is an alkane hydrocarbon consisting of a 14-carbon chain.^[1] As a saturated hydrocarbon, it is chemically stable and serves as a nonpolar organic solvent.^{[1][2]} While its boiling point is relatively high compared to shorter-chain alkanes, its vapor pressure is sufficient for it to be classified as a semi-volatile organic compound (SVOC). According to atmospheric models, **tetradecane** is expected to exist entirely as a vapor in the ambient atmosphere, where it participates in photochemical reactions.^[3] It is found naturally as a component of crude oil and as a metabolite in various plants, and it is released into the environment through the combustion of fossil fuels and various industrial processes.^{[3][4][5]}

Physicochemical Properties

The behavior of **tetradecane** as a VOC is governed by its physical and chemical properties. Key quantitative data are summarized in Table 1 for ease of reference.

Table 1: Physical and Chemical Properties of n-Tetradecane

Property	Value	References
Molecular Formula	C ₁₄ H ₃₀	[1][6]
Molecular Weight	198.39 g/mol	[1]
Boiling Point	252–257 °C	[1][4][6][7]
Melting Point	5.5–5.8 °C	[1][8]
Density	0.762 g/mL at 20 °C	[1][4]
Vapor Pressure	0.015 mmHg (2.0 Pa) at 25 °C	[3]
1 mmHg (133.3 Pa) at 76.4 °C	[1][4]	
Vapor Density	6.83 (Air = 1)	[1][4]
Water Solubility	Insoluble (~3.3 x 10 ⁻⁴ mg/L at 25 °C)	[3][9]
Log K _{ow}	7.20	[3]
Flash Point	~100 °C (212 °F)	[1]
Autoignition Temp.	200–202 °C (392–396 °F)	[1][10]

Environmental Fate and Sources

3.1 Sources of Emission **Tetradecane** is released into the environment from both natural and anthropogenic sources. It is a natural component of crude petroleum and is emitted by some plants, such as nectarines and kiwi-fruit flowers.[4] Major anthropogenic sources include its production and use in organic synthesis, as a solvent, and as a distillation chaser.[3] It is also a component of diesel and gasoline and is released in vehicle exhaust.[3]

3.2 Environmental Fate Once released into the atmosphere, **tetradecane** exists solely in the vapor phase.[3] Its primary degradation pathway is reaction with photochemically-produced hydroxyl radicals, with an atmospheric half-life estimated to be 21 hours.[3] **Tetradecane** does not absorb light at wavelengths greater than 290 nm, meaning it is not susceptible to direct

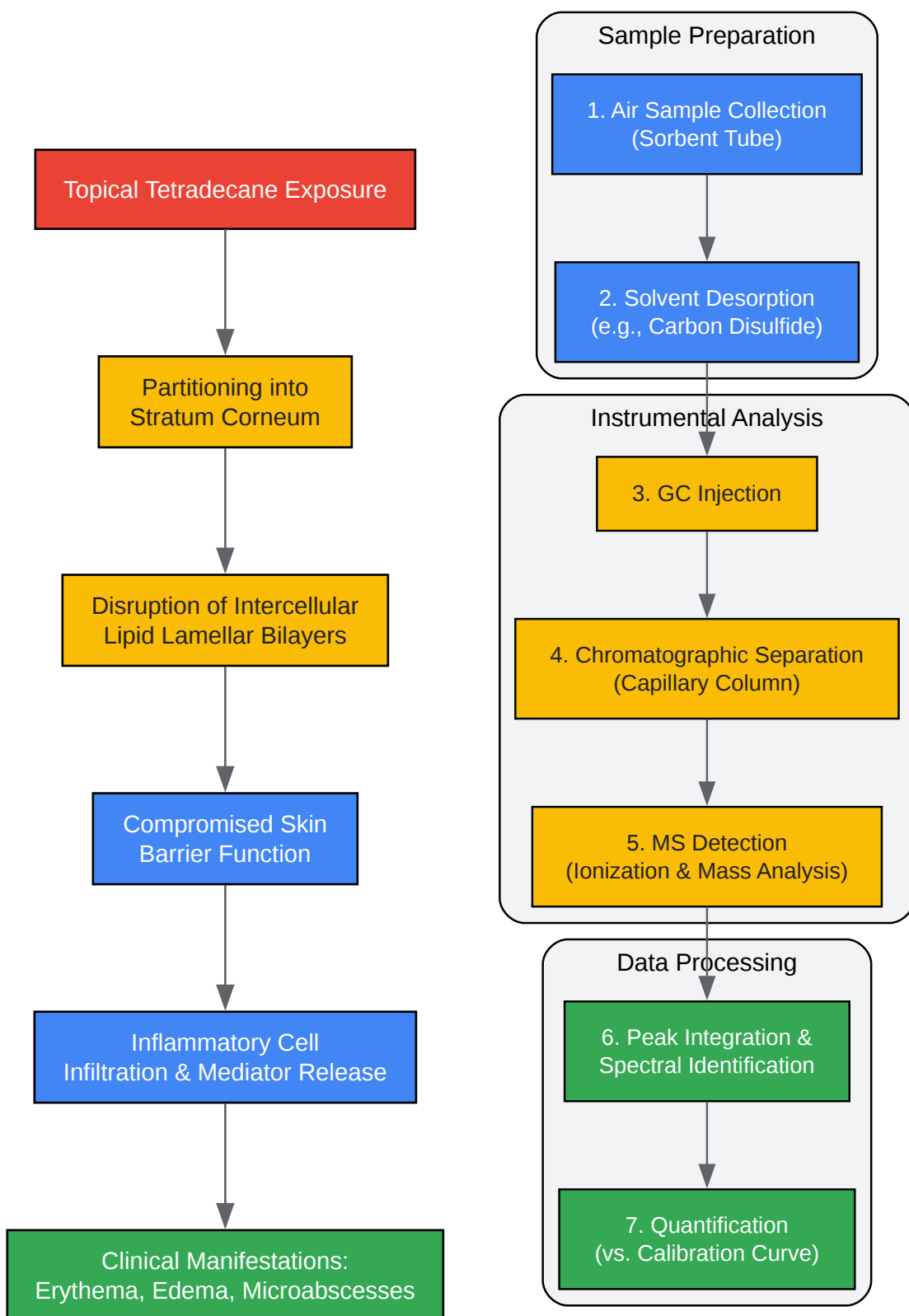
photolysis by sunlight.[3] Due to its hydrophobic nature and low water solubility, if released into water, it will partition to the surface.[11] In soil, it is expected to have low mobility.[12]

Toxicology and Health Effects

4.1 Human Health Effects **Tetradecane** exhibits low acute toxicity via oral and dermal routes. [13] The primary health concerns are related to aspiration and dermal exposure.

- Aspiration Hazard: If swallowed, aspiration of liquid **tetradecane** into the lungs can cause severe chemical pneumonitis, which may be fatal.[10][13][14]
- Dermal Irritation: Prolonged or repeated skin contact can cause irritation, dryness, and cracking.[13] Studies have identified **tetradecane** as a key constituent in JP-8 jet fuel responsible for dermal irritation.[15] Exposure in animal models resulted in significant erythema (redness), increased epidermal thickness, and the formation of microabscesses. [15]
- Inhalation: High concentrations of vapor may cause drowsiness and dizziness.[5][14]

4.2 Mechanism of Dermal Toxicity The skin irritation caused by **tetradecane** is linked to its physicochemical properties. As a lipophilic alkane, it can partition into the stratum corneum, the outermost layer of the skin. This disrupts the highly organized intercellular lipid lamellar bilayers, compromising the skin's barrier function and leading to an inflammatory response.[15]



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